

Application Note: Analytical Standardization and Synthetic Utility of 2-(Cyclopentylmethoxy)-5-methylaniline

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Compound of Interest

Compound Name: 2-(Cyclopentylmethoxy)-5-methylaniline

CAS No.: 946682-80-0

Cat. No.: B3171522

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Executive Summary

In the landscape of rational drug design, the selection of precise chemical building blocks dictates the pharmacokinetic and pharmacodynamic success of the final active pharmaceutical ingredient (API). **2-(Cyclopentylmethoxy)-5-methylaniline** is a highly versatile ortho-alkoxy, meta-alkyl aniline derivative. It serves as a critical intermediate in the synthesis of complex therapeutic scaffolds, most notably in the development of targeted therapies such as quinazolinone-based PARP14 inhibitors [2] and fused pyrimidine RET kinase inhibitors [4].

This application note provides a comprehensive guide to the physicochemical profiling, analytical standardization, and synthetic integration of this building block, ensuring rigorous batch-to-batch reproducibility for drug development professionals.

Physicochemical Profiling

Understanding the baseline quantitative properties of the standard is the first step in assay development. The following table summarizes the critical physicochemical data required for accurate stoichiometric calculations and mass spectrometry tuning [1].

Property	Specification
Chemical Name	2-(Cyclopentylmethoxy)-5-methylaniline
CAS Number	946682-80-0
Molecular Formula	C13H19NO
Molecular Weight	205.30 g/mol
Monoisotopic Mass	205.1467 Da
Structural Class	ortho-Alkoxy, meta-Alkyl Aniline
Storage Conditions	2-8°C, under inert atmosphere (Argon/N2) to prevent oxidation

Mechanistic Role in Rational Drug Design

The architectural features of **2-(Cyclopentylmethoxy)-5-methylaniline** are not arbitrary; they are strategically leveraged in medicinal chemistry to optimize target engagement [2, 4]:

- **The Cyclopentylmethoxy Anchor:** The bulky, lipophilic cyclopentyl ring projects into deep hydrophobic pockets of target kinases or enzymes. This enhances binding affinity and prolongs target residence time through favorable van der Waals interactions [2].
- **The 5-Methyl Steric Boundary:** The methyl group at the C5 position serves a dual purpose. Conformationally, it provides a steric bump that restricts the rotation of the adjacent aniline-derived amide or urea bond, locking the molecule into its bioactive conformation. Metabolically, it blocks potential cytochrome P450-mediated oxidation sites on the phenyl ring [3].
- **The Aniline Nucleophile:** The primary amine is primed for electrophilic coupling, allowing seamless integration into urea, amide, or heterocyclic cores [4].

Analytical Characterization & Certification Protocol

To prevent downstream synthetic failures, a self-validating analytical protocol must be executed. The presence of moisture or regioisomeric impurities can severely compromise moisture-sensitive coupling reactions.

LC-MS Purity Profiling

Objective: Verify chemical purity (>98%) and confirm the exact mass prior to synthesis.

- Sample Preparation: Dissolve 10.0 mg of the standard in 10 mL of HPLC-grade Acetonitrile:Milli-Q Water (50:50, v/v). Sonicate for 2 minutes to ensure complete dissolution.
- Chromatographic Conditions:
 - Column: C18 Reverse-Phase (2.1 x 50 mm, 1.7 μ m particle size).
 - Mobile Phase: A = 0.1% Formic Acid in Water; B = 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B to 95% B over 5.0 minutes, hold at 95% B for 1.0 minute.
 - Flow Rate: 0.4 mL/min.
- Detection: Monitor UV absorbance at 254 nm (aromatic core) and MS (ESI+) for the [M+H]⁺ ion at m/z 206.15.

NMR Structural Validation

Objective: Confirm the regiochemistry of the cyclopentylmethoxy and methyl substitutions.

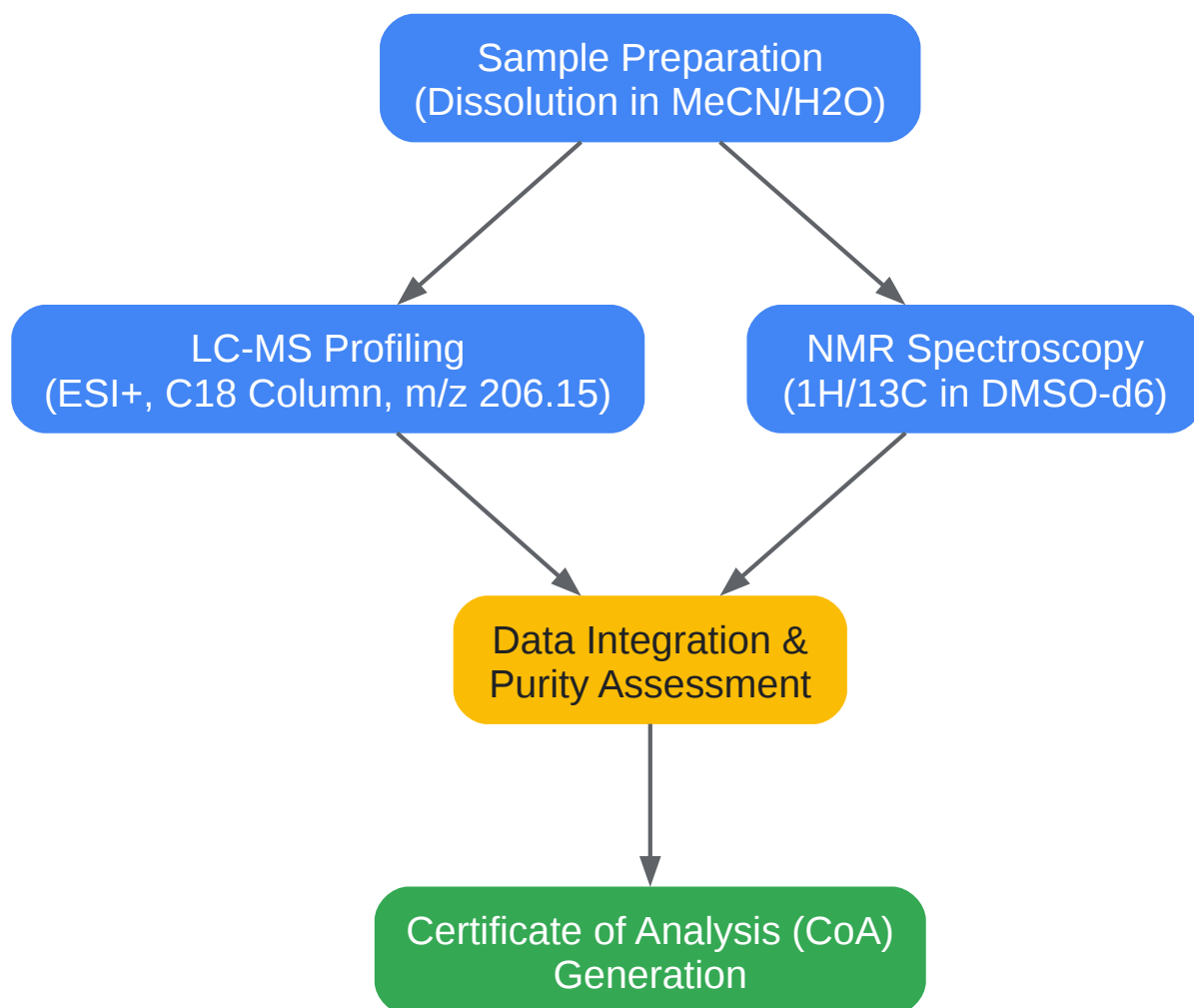
- Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-d₆.
- ¹H NMR (400 MHz) Key Resonances:
 - δ 6.40 - 6.70 ppm (m, 3H): Aromatic protons presenting an AMX spin system, confirming the 1,2,5-substitution pattern.
 - δ 4.65 ppm (br s, 2H): Primary amine (-NH₂) protons (exchangeable with D₂O).

- δ 3.82 ppm (d, $J = 7.0$ Hz, 2H): Benzylic-like -O-CH₂- protons, coupled to the cyclopentyl methine.
- δ 2.18 ppm (s, 3H): Aromatic methyl group at C5.
- δ 1.25 - 1.85 ppm (m, 8H): Cyclopentyl ring methylene protons.

Moisture Analysis

Objective: Validate the anhydrous state of the standard.

- Karl Fischer Titration: Perform coulometric KF titration. The water content must be <0.5% w/w to certify the batch. High moisture content will hydrolyze electrophilic coupling partners (e.g., acyl chlorides) during synthesis.



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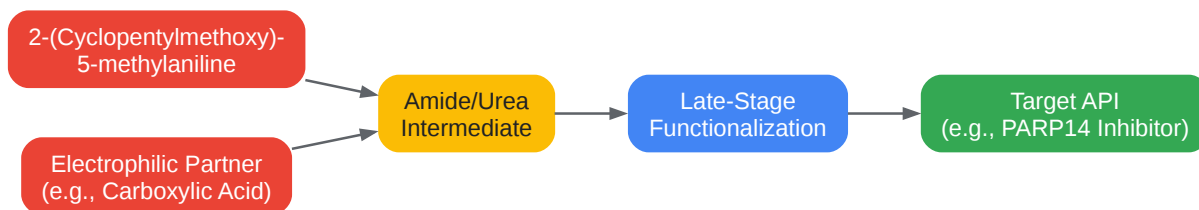
Fig 1. Analytical certification workflow for **2-(Cyclopentylmethoxy)-5-methylaniline** standards.

Synthetic Workflow: Integration into Target APIs

Once analytically certified, the building block is frequently reacted with activated carboxylic acids or isocyanates to form biologically active amides and ureas [2, 3].

Amide Coupling Protocol

- **Activation:** In an oven-dried flask under N₂, dissolve the target carboxylic acid (1.0 eq) in anhydrous DMF (0.2 M). Add HATU (1.2 eq) and DIPEA (2.5 eq). Stir at ambient temperature for 15 minutes. Causality: HATU forms a highly reactive HOAt ester, ensuring rapid coupling with the sterically hindered ortho-substituted aniline.
- **Coupling:** Add **2-(Cyclopentylmethoxy)-5-methylaniline** (1.1 eq) dropwise. Stir the reaction mixture at room temperature for 4 to 12 hours until LC-MS indicates complete consumption of the activated ester.
- **Workup:** Quench the reaction with water and extract with Ethyl Acetate (3x). Wash the combined organic layers with 1M HCl. Causality: The acidic wash protonates and removes any unreacted aniline starting material. Follow with saturated aqueous NaHCO₃ and brine washes.
- **Purification:** Dry over anhydrous Na₂SO₄, concentrate under reduced pressure, and purify via flash column chromatography (Hexanes/EtOAc gradient) to yield the pure intermediate.



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Fig 2. Synthetic integration pathway of the aniline building block into target APIs.

References

- US Patent 10562891B2. "Quinazolinones as PARP14 inhibitors".
- WO2017024408A1. "Aryl-substituted dihydroquinolinones, their preparation and their use as pharmaceuticals".
- EP 3269370 B1. "Novel condensed pyrimidine compound or salt thereof".

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